

In-depth Technical Guide: 4-3CzTRz (TCzTRz)

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Compound of Interest

Compound Name: 4-3CzTRz

Cat. No.: B15126881

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Disclaimer: Initial searches for the compound "4-3CzTRz" did not yield a specific chemical entity. Based on the common nomenclature in the field of thermally activated delayed fluorescence (TADF) materials, it is highly probable that this is a typographical error and the intended compound is TCzTRz. This technical guide will, therefore, focus on TCzTRz, a well-documented and researched TADF emitter.

Chemical Identity and Properties

CAS Number: 1808158-40-8^[1]

IUPAC Name: 9,9',9''-(5-(4,6-Diphenyl-1,3,5-triazin-2-yl)benzene-1,2,3-triyl)tris(9H-carbazole)^[1]

Physicochemical Data

A summary of the key physicochemical and electronic properties of TCzTRz is presented in Table 1. This data is essential for understanding its behavior as an organic semiconductor and for designing and modeling organic light-emitting diodes (OLEDs).

Property	Value	Reference
Chemical Formula	C ₅₇ H ₃₆ N ₆	[1]
Molecular Weight	804.94 g/mol	[1]
Appearance	Pale yellow powder/crystals	[1]
Purity	>99.0% (Sublimed, HPLC)	[1]
Glass Transition Temperature (T _g)	188.7 °C	[1]
Melting Point (T _m)	381.5 °C	[1]
Decomposition Temperature (T _d at 5% weight loss)	431.8 °C	[1]
Absorption Maximum (λ _{abs} in toluene)	377 nm	[1]
Phosphorescence Maximum (λ _{phos} in toluene)	477 nm	[1]
Highest Occupied Molecular Orbital (HOMO)	-5.40 eV	[1]
Lowest Unoccupied Molecular Orbital (LUMO)	-2.18 eV	[1]

Synthesis Protocol

While a detailed, step-by-step synthesis protocol for TCzTRz is not readily available in the public domain, a general synthetic route for carbazole-triazine hybrids involves a nucleophilic substitution reaction. The synthesis of related compounds suggests a multi-step process. A plausible synthetic approach is outlined below, based on common organic chemistry reactions used for similar structures.

General Synthetic Strategy

The synthesis of TCzTRz likely involves the reaction of a tri-substituted benzene core with three carbazole units and a diphenyltriazine moiety. A common method for forming carbazole-

aryl bonds is through a Buchwald-Hartwig amination or a similar cross-coupling reaction. The triazine core can be built from cyanuric chloride.

A potential, though unconfirmed, synthetic pathway could involve:

- Synthesis of a tri-functionalized benzene derivative: Starting with a suitably substituted benzene ring bearing three reactive groups (e.g., halides or boronic esters) at the 1, 2, and 3 positions, and another reactive group at the 5-position.
- Coupling with carbazole: The three substituents at the 1, 2, and 3 positions would then be reacted with carbazole, likely via a palladium-catalyzed cross-coupling reaction, to form the tris(carbazole)benzene core.
- Formation of the triazine moiety: The substituent at the 5-position would then be used to attach the diphenyltriazine unit. This could be achieved by reacting with a pre-formed diphenyltriazine derivative or by building the triazine ring in situ.

A related synthesis of a carbazole-triazine hybrid, 9-(4,6-dichloro-1,3,5-triazin-2-yl)-9H-carbazole, involves the reaction of carbazole with cyanuric chloride in the presence of a base. [2][3] This highlights the general reactivity of these precursors.

Experimental Protocols for Device Fabrication and Characterization

TCzTRz is primarily used as an emitter in thermally activated delayed fluorescence (TADF) organic light-emitting diodes (OLEDs). Below is a representative experimental protocol for the fabrication and characterization of a TCzTRz-based OLED.

OLED Fabrication

The fabrication of OLEDs is typically carried out in a high-vacuum environment using thermal evaporation techniques. A general procedure is as follows:

- Substrate Cleaning: Indium tin oxide (ITO)-coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol. The substrates are then dried with nitrogen gas and treated with UV-ozone to improve the work function of the ITO.

- **Deposition of the Hole Injection Layer (HIL):** A thin layer of a hole-injection material, such as di-[4-(N,N-ditolyl-amino)-phenyl]cyclohexane (TAPC), is deposited onto the ITO substrate by thermal evaporation.
- **Deposition of the Hole Transport Layer (HTL):** A layer of a hole-transporting material, like 1,3-bis(N-carbazolyl)benzene (mCP), is then deposited on top of the HIL.
- **Deposition of the Emissive Layer (EML):** The emissive layer is created by co-evaporating the host material and the TCzTRz dopant. A common host is a material with a high triplet energy, such as bis[2-(diphenylphosphino)phenyl] ether oxide (DPEPO). A typical doping concentration for TCzTRz is in the range of 10-40 wt%.
- **Deposition of the Electron Transport Layer (ETL):** An electron-transporting material, for example, 2,2',2''-(1,3,5-benzinetriyl)-tris(1-phenyl-1-H-benzimidazole) (TPBi), is deposited onto the EML.
- **Deposition of the Electron Injection Layer (EIL):** A thin layer of a low work function material, such as lithium fluoride (LiF), is deposited to facilitate electron injection.
- **Deposition of the Cathode:** Finally, a metal cathode, typically aluminum (Al), is deposited to complete the device.

Device Characterization

The performance of the fabricated OLEDs is evaluated using a series of standard characterization techniques:

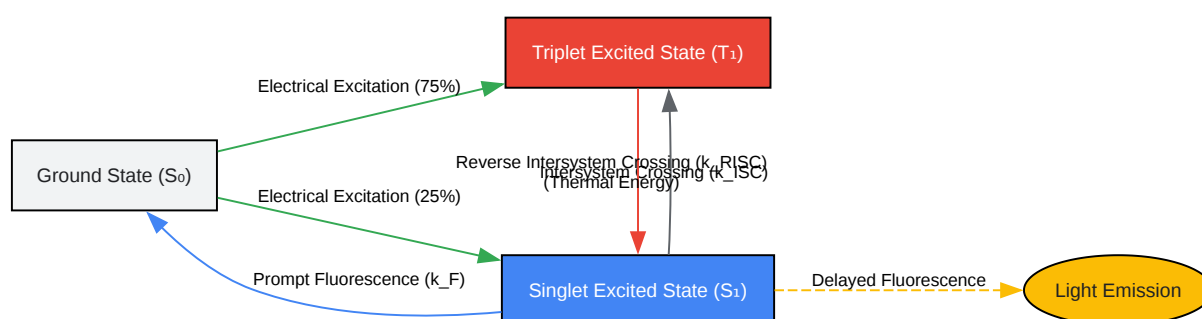
- **Current Density-Voltage-Luminance (J-V-L) Characteristics:** Measured using a source meter and a photometer to determine the turn-on voltage, current efficiency, power efficiency, and external quantum efficiency (EQE).
- **Electroluminescence (EL) Spectra:** Recorded with a spectroradiometer to determine the emission color and the Commission Internationale de l'Éclairage (CIE) coordinates.
- **Transient Photoluminescence (PL) Decay:** Measured to determine the prompt and delayed fluorescence lifetimes, which is crucial for confirming the TADF mechanism.

- Photoluminescence Quantum Yield (PLQY): Determined using an integrating sphere to quantify the efficiency of light emission from the material.

Signaling Pathways and Experimental Workflows

Thermally Activated Delayed Fluorescence (TADF) Mechanism

The operational principle of TCzTRz as a TADF emitter is based on the efficient harvesting of both singlet and triplet excitons. This process is illustrated in the following diagram.

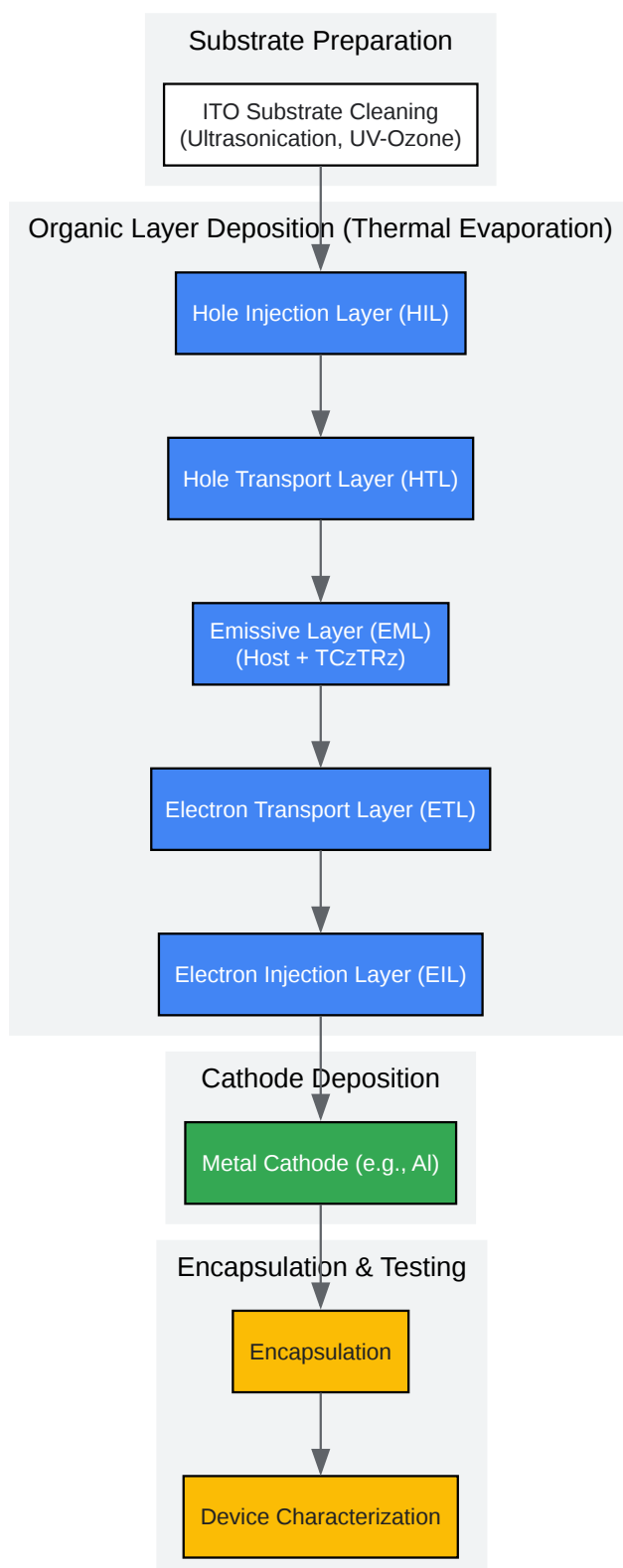


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Caption: The TADF mechanism in TCzTRz for efficient light emission.

OLED Fabrication Workflow

The sequential process of fabricating a multi-layer OLED device using TCzTRz as the emitter is depicted in the workflow diagram below.



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Caption: A typical workflow for the fabrication of an OLED device.

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